Technical Monograph: 7-Chlorothiazolo[5,4-d]pyrimidin-2-amine Scaffolds

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Compound of Interest

Compound Name:	*7-Chlorothiazolo[5,4-d]pyrimidin-2-amine*
CAS No.:	*1578216-09-7*
Cat. No.:	*B2780610*

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Versatile Intermediates for Adenosine Receptor Antagonists and Kinase Inhibitors

Introduction & Chemical Identity

The **7-chlorothiazolo[5,4-d]pyrimidin-2-amine** core represents a privileged bicyclic scaffold in medicinal chemistry. Structurally, it consists of a thiazole ring fused to a pyrimidine ring, featuring a critical chlorine handle at position 7 and an amine functionality at position 2. This specific substitution pattern renders the molecule highly versatile for Structure-Activity Relationship (SAR) exploration, particularly in the development of adenosine receptor antagonists (A2A) and kinase inhibitors.

While the unsubstituted parent compound (R=H) is a known theoretical entity, the scaffold is predominantly utilized and isolated as N-substituted derivatives (e.g., 2-alkylamino or 2-arylamino) or as the 7-chloro-2-methyl analog.

Chemical Identification

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Property	Detail
Chemical Name	7-Chlorothiazolo[5,4-d]pyrimidin-2-amine (Scaffold)
Common Analog CAS	116056-21-4 (7-Chloro-2-methylthiazolo[5,4-d]pyrimidine)
Molecular Formula	C5H3ClN4S (Parent Core)
Molecular Weight	186.62 g/mol
Key Functional Groups	C7-Chloro (Electrophilic), C2-Amine (Nucleophilic/H-bond donor)
Structural Class	Fused Thiazolo-Pyrimidine

Synthesis: The "One-Pot" Cyclization Protocol

The most authoritative and efficient method for constructing the **7-chlorothiazolo[5,4-d]pyrimidin-2-amine** core was established by Liu et al. (J. Org. Chem. 2005). This protocol utilizes a cascade reaction starting from commercially available 4,6-dichloro-5-aminopyrimidine.

Mechanistic Causality

The synthesis relies on the dual reactivity of the starting material:

- Nucleophilic Attack: The C5-amine of the pyrimidine attacks an isothiocyanate (R-NCS) to form a thiourea intermediate.
- Intramolecular Cyclization: The sulfur atom of the thiourea acts as an internal nucleophile, displacing one of the chlorine atoms (at C4 or C6) via Nucleophilic Aromatic Substitution (SNAr).
- Regioselectivity: Since the starting material is symmetric (4,6-dichloro), the cyclization is regioconsistent, leaving the second chlorine atom at position 7 available for future functionalization.

Experimental Protocol (Step-by-Step)

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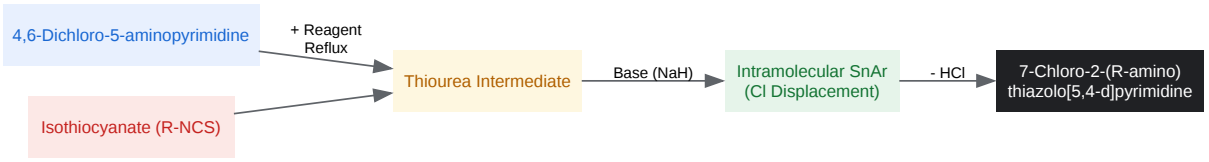
Reagents: 4,6-Dichloro-5-aminopyrimidine (1.0 eq), Isothiocyanate (R-NCS, 1.2 eq), NaH (or mild base), THF/DMF.

- Activation: Dissolve 4,6-dichloro-5-aminopyrimidine in anhydrous THF under inert atmosphere (N_2).
- Thiourea Formation: Add the isothiocyanate (e.g., Allyl isothiocyanate for 2-allylamino derivative) dropwise. Heat to reflux (65°C) for 2–4 hours. Monitor by TLC for the disappearance of the amine.
- Cyclization (In Situ): If cyclization is slow, add a base (NaH, 2.0 eq) to facilitate the deprotonation of the thiourea, enhancing the nucleophilicity of the sulfur.
- Workup: Quench with water. The product often precipitates due to the hydrophobicity of the fused system. Filter and wash with cold ethanol.
- Purification: Recrystallize from ethanol/water or purify via silica gel chromatography (Hexane/EtOAc).

Synthesis Workflow Diagram



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Caption: Cascade synthesis of the thiazolopyrimidine core via thiourea formation and intramolecular SnAr cyclization.

Reactivity & Functionalization Logic

The utility of the **7-chlorothiazolo[5,4-d]pyrimidin-2-amine** scaffold lies in its orthogonal reactivity. It serves as a "bivalent" platform where the C7 and C2 positions can be modified independently.

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A. C7-Chlorine Displacement (SNAr)

The chlorine at position 7 is highly activated due to the electron-deficient nature of the pyrimidine ring and the inductive effect of the fused thiazole.

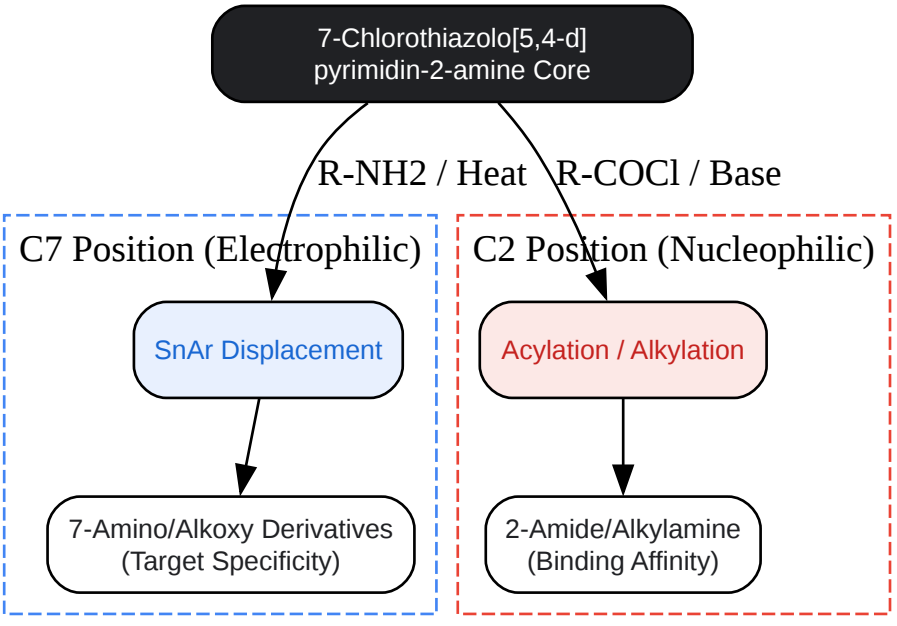
- Nucleophiles: Primary/secondary amines, alkoxides, thiols.
- Conditions: Mild heating (60–80°C) in polar aprotic solvents (DMF, DMSO) or alcohols.
- Application: This step is typically used to introduce the "tail" of the drug molecule, such as a solubilizing piperazine or a specific hydrophobic motif required for receptor binding.

B. C2-Amine Modification

If the synthesis utilized a protected isothiocyanate (e.g., benzoyl isothiocyanate followed by hydrolysis), the free C2-NH_2 is available.

- Reactions: Acylation (Amide formation), Alkylation, or Sandmeyer-type reactions to introduce halides.
- Role: The C2-amine often participates in critical hydrogen bonding interactions within the adenosine receptor binding pocket (e.g., with Asn253 in A2A).

Reactivity Map



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Caption: Orthogonal functionalization strategy for the thiazolopyrimidine scaffold.

Medicinal Chemistry Applications

Adenosine Receptor Antagonists (A2A)

The thiazolo[5,4-d]pyrimidine scaffold is a bioisostere of adenine. By modifying the C7 and C2 positions, researchers can design potent antagonists for the Adenosine A2A receptor, a key target for Parkinson's disease and cancer immunotherapy.

- Mechanism: The scaffold mimics the adenine core of adenosine, competitively blocking the receptor.
- Key Interaction: The N3 and C2-NH motifs often form hydrogen bonds with the receptor's hinge region.

Kinase Inhibition

Similar to purines, this scaffold acts as an ATP-mimetic.

- Targets: PI3K, EGFR.
- Design: The C7 substituent is often engineered to occupy the hydrophobic pocket of the kinase ATP-binding site.

References

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- Chaban, T., et al. (2012).[1] Thiazolo[5,4-d]pyrimidines and Thiazolo[4,5-d]pyrimidines: A Review on Synthesis and Pharmacological Importance. Biopolymers and Cell.
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